

N-Boc-3-aminophenylacetic acid structural formula and stereochemistry

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Compound of Interest

Compound Name: *N*-Boc-3-aminophenylacetic Acid

Cat. No.: B053512

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An In-depth Technical Guide to **N-Boc-3-aminophenylacetic Acid**

Introduction

N-Boc-3-aminophenylacetic acid is a derivative of 3-aminophenylacetic acid where the amino group is protected by a tert-butyloxycarbonyl (Boc) group. This protection strategy makes it a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and drug development. The Boc group is stable under a variety of reaction conditions but can be easily removed under acidic conditions, providing a reliable method for controlled amine deprotection. Its structure is utilized in the synthesis of peptide-based therapeutics, bioactive molecules, and advanced materials.[1] This guide provides a comprehensive overview of its structural formula, stereochemistry, physicochemical properties, synthesis protocols, and applications.

Structural Formula and Stereochemistry

The chemical structure of **N-Boc-3-aminophenylacetic acid** is characterized by a phenylacetic acid backbone with a Boc-protected amino group at the meta-position of the phenyl ring.

- IUPAC Name: {3-[(tert-butoxycarbonyl)amino]phenyl}acetic acid[2]
- Molecular Formula: C₁₃H₁₇NO₄[3][4]

- SMILES: O=C(O)CC1=CC=CC(NC(OC(C)(C)C)=O)=C1^[3]
- InChI Key: RGLDALVJLSFYMV-UHFFFAOYSA-N^{[2][3]}

Stereochemistry: **N-Boc-3-aminophenylacetic acid** is an achiral molecule. It does not possess any stereocenters. The methylene group (-CH₂-) of the acetic acid moiety is prochiral, but the molecule as a whole lacks a chiral center, and therefore, does not exhibit optical activity. The standard InChIKey for this compound (RGLDALVJLSFYMV-UHFFFAOYSA-N) confirms the absence of defined stereochemistry.^{[2][3]}

Physicochemical Properties

The key physical and chemical properties of **N-Boc-3-aminophenylacetic acid** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	123036-51-1	^{[2][3][4][5]}
Molecular Weight	251.28 g/mol	^{[1][3][4]}
Appearance	White solid, light brown to brown powder or crystals	^{[1][2][5]}
Melting Point	100-102 °C or 102-107 °C	^{[1][5]}
Purity	≥ 97% (HPLC) or 98%	^{[1][2][6]}
Storage Conditions	2-8 °C or Room Temperature	^{[2][5]}

Synthesis and Experimental Protocols

The most common method for the preparation of **N-Boc-3-aminophenylacetic acid** involves the protection of the amino group of 3-aminophenylacetic acid using di-tert-butyl dicarbonate (Boc₂O).

Protocol: Synthesis of N-Boc-3-aminophenylacetic acid

This protocol is adapted from established chemical synthesis procedures.^[5]

Materials:

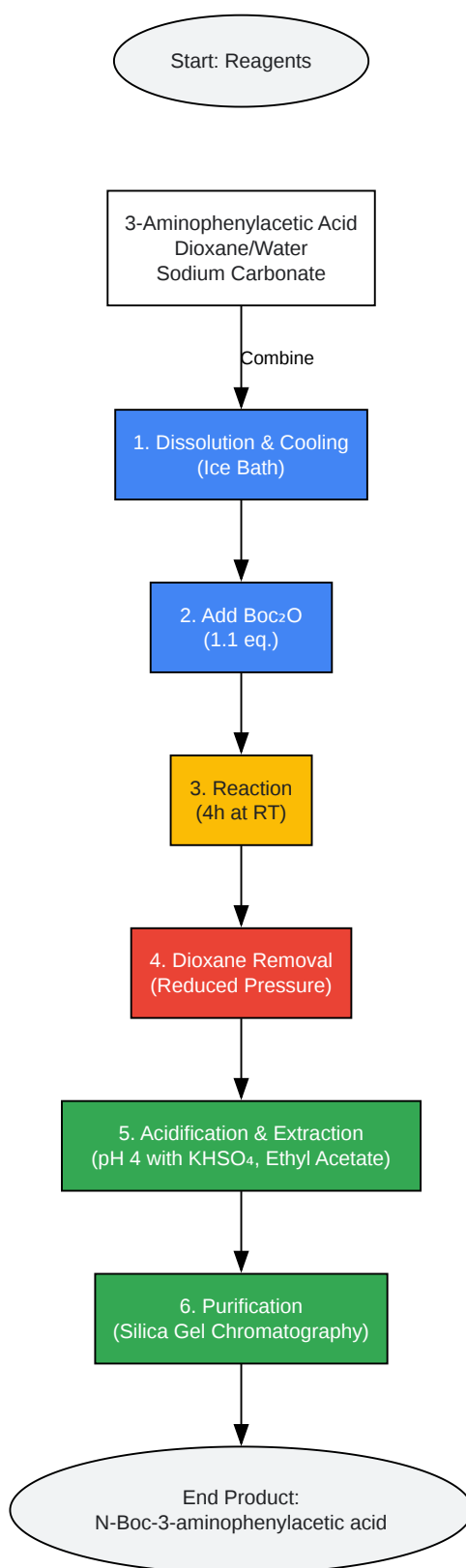
- 3-Aminophenylacetic acid
- Di-tert-butyl dicarbonate (Boc_2O)
- Sodium carbonate (Na_2CO_3)
- Dioxane
- Water
- Ethyl acetate
- Potassium hydrogen sulfate (KHSO_4) solution (dilute)

Procedure:

- Dissolve 3-aminophenylacetic acid (1 equivalent) in a 1:1 mixture of dioxane and water.
- Cool the solution in an ice bath.
- Add an aqueous solution of sodium carbonate (1 equivalent).
- Add di-tert-butyl dicarbonate (Boc_2O , 1.1 equivalents) to the mixture all at once.
- Stir the reaction mixture continuously for 4 hours at room temperature, allowing it to warm gradually.
- After the reaction is complete, remove the dioxane by distillation under reduced pressure.
- Cool the remaining aqueous layer, overlay it with ethyl acetate, and acidify to pH 4 using a dilute KHSO_4 solution.
- Separate the organic layer and extract the aqueous layer with ethyl acetate.
- Combine the organic extracts and purify the product using silica gel column chromatography with ethyl acetate as the eluent.

- The final product, **N-Boc-3-aminophenylacetic acid**, is typically obtained as a white solid.
[\[5\]](#)

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-Boc-3-aminophenylacetic acid**.

Applications in Drug Development

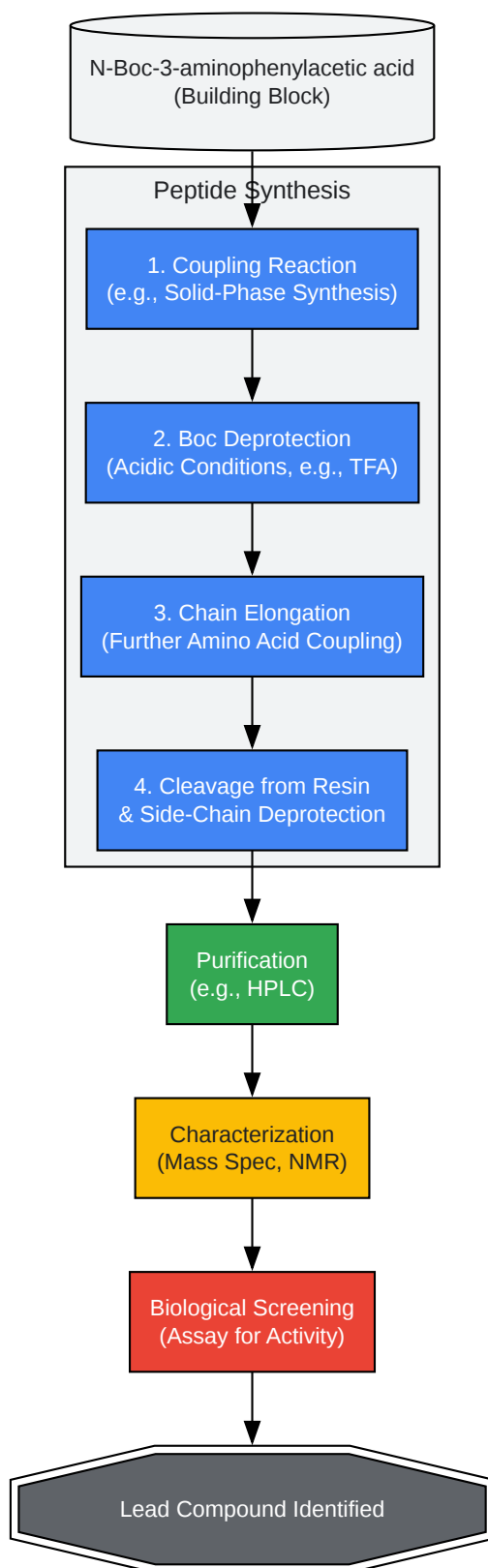
N-Boc-3-aminophenylacetic acid is a versatile building block primarily used in the synthesis of pharmaceuticals, particularly in peptide chemistry and the development of novel therapeutic agents.^{[1][6]} The Boc protecting group allows for its incorporation into complex molecules, after which the amine can be deprotected to allow for further functionalization.

Its applications include:

- **Peptide Synthesis:** It serves as a modified amino acid residue for incorporation into peptide chains during solid-phase or solution-phase peptide synthesis.^[7]
- **Pharmaceutical Intermediates:** It is a key intermediate in the synthesis of drugs targeting neurological disorders and other conditions.^[1]
- **Bioconjugation:** The functional groups of the molecule allow it to be used in linking biomolecules for applications such as targeted drug delivery.^[1]

Logical Workflow: Role in Peptide-Based Drug Discovery

The following diagram illustrates the logical flow of how **N-Boc-3-aminophenylacetic acid** is utilized as a building block in a generalized peptide synthesis workflow for drug discovery.



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Caption: Role of **N-Boc-3-aminophenylacetic acid** in a drug discovery workflow.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. N-Boc-3-Aminophenylacetic acid | 123036-51-1 [sigmaaldrich.com]
- 3. 123036-51-1 | N-Boc-3-Aminophenylacetic acid | Aryls | Ambeed.com [ambeed.com]
- 4. N-Boc-3-aminophenylacetic Acid | CAS 123036-51-1 | Accela ChemBio | 製品詳細 [tci-chemical-trading.com]
- 5. 3-Aminophenylacetic acid, N-BOC protected CAS#: 123036-51-1 [chemicalbook.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 3-Aminophenylacetic acid 97 14338-36-4 [sigmaaldrich.com]
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